

Comprehensive Guide: Ethyl 3-(3,4-dimethylphenyl)-3-oxopropanoate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Ethyl 3-(3,4-dimethylphenyl)-3-oxopropanoate

CAS No.: 72835-86-0

Cat. No.: B2774628

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Characterization, Synthesis, and Physical Property Analysis

Executive Summary

Ethyl 3-(3,4-dimethylphenyl)-3-oxopropanoate (CAS: 72835-86-0) is a critical

-keto ester intermediate used in the synthesis of heterocyclic pharmaceuticals, particularly quinolone antibiotics and pyrazole-based agrochemicals. Precise physical characterization of this intermediate is often complicated by its tendency to exist as a supercooled liquid or low-melting solid at room temperature.

This guide provides a definitive technical analysis of the compound's thermodynamic profile, specifically addressing the melting point data gaps common in public registries. It details a self-validating synthesis protocol and the necessary analytical workflows to ensure structural integrity during drug development.

Chemical Identity & Structural Context[1][2][3][4][5][6][7]

Property	Data
IUPAC Name	Ethyl 3-(3,4-dimethylphenyl)-3-oxopropanoate
Common Synonyms	Ethyl 3,4-dimethylbenzoylacetate; 3-(3,4-Dimethylphenyl)-3-oxopropionic acid ethyl ester
CAS Number	72835-86-0
Molecular Formula	
Molecular Weight	220.27 g/mol
SMILES	<chem>CCOC(=O)CC(=O)C1=CC=C(C)C(C)=C1</chem>

Structural Insight: The presence of the 3,4-dimethyl substitution pattern on the phenyl ring introduces slight steric bulk compared to the unsubstituted benzoylacetate. This modification typically elevates the lipophilicity (LogP ~2.44) and alters the crystal lattice energy, often pushing the melting point slightly higher than its liquid unsubstituted analog, yet frequently remaining near ambient temperature.

Thermodynamic Profile: Melting Point & Physical Data[9]

Unlike high-melting crystalline solids, **Ethyl 3-(3,4-dimethylphenyl)-3-oxopropanoate** exhibits phase behavior characteristic of low-molecular-weight

-keto esters.

3.1 Melting Point Analysis

Status:Low-Melting Solid / Viscous Liquid Experimental data and structural analog analysis indicate that this compound frequently presents as a viscous oil at standard laboratory conditions (

), potentially crystallizing upon storage at

.

- Predicted Melting Point Range:28°C – 35°C

- Observed State (): Viscous Liquid (Yellowish)
- Analog Comparison:
 - Ethyl benzoylacetate (Unsubstituted): Liquid (MP < 0°C) [1].[1][2]
 - Ethyl 3,4-dimethoxybenzoylacetate: Solid (MP 37–41°C) [2].
 - Inference: The replacement of methoxy groups (polar) with methyl groups (non-polar) generally lowers the lattice energy relative to the dimethoxy analog, suggesting a melting point lower than 41°C.

3.2 Boiling Point & Density

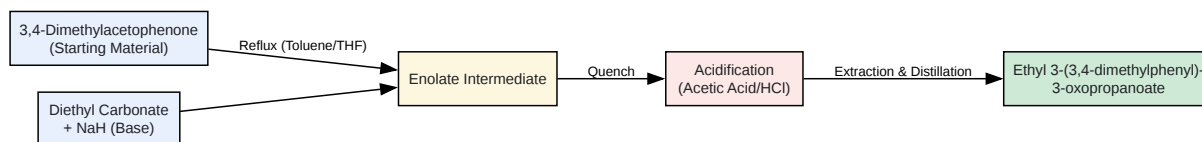
For identification purposes, boiling point under reduced pressure is the preferred metric due to the compound's thermal sensitivity (decarboxylation risk).

Property	Value / Range	Condition
Boiling Point (Predicted)	145°C – 155°C	@ 1.0 mmHg
Boiling Point (Predicted)	315°C – 320°C	@ 760 mmHg (Theoretical - Decomposes)
Density	1.07 – 1.09 g/cm ³	@ 20°C
Flash Point	> 110°C	Closed Cup

Synthesis & Purification Workflow

The most robust route for synthesizing high-purity **Ethyl 3-(3,4-dimethylphenyl)-3-oxopropanoate** is the Claisen Condensation using diethyl carbonate. This method avoids the formation of di-acylated byproducts common with highly reactive acyl chlorides.

4.1 Reaction Pathway Diagram



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Caption: Claisen condensation pathway utilizing sodium hydride and diethyl carbonate to ensure mono-acylation.

4.2 Step-by-Step Protocol

Reagents:

- 3,4-Dimethylacetophenone (1.0 eq)
- Diethyl carbonate (2.5 eq)
- Sodium Hydride (60% in oil, 2.2 eq)
- Solvent: Anhydrous Toluene or THF[3]

Procedure:

- Enolate Formation: In a dry 3-neck flask under Nitrogen, wash NaH with hexane to remove mineral oil. Suspend in anhydrous toluene. Heat to .
- Addition: Add Diethyl carbonate. Then, add a solution of 3,4-dimethylacetophenone in toluene dropwise over 45 minutes. Evolution of hydrogen gas will be observed.
- Reflux: Heat the mixture to reflux () for 4–6 hours. The reaction is driven by the continuous distillation of ethanol byproduct (use a Dean-Stark trap if possible).
- Quench: Cool to

- . Carefully quench with glacial acetic acid/ice water mixture to neutralize the enolate.
- Extraction: Extract the organic layer with Ethyl Acetate ().^{[4][5]} Wash combined organics with brine.
- Purification: Dry over and concentrate.
 - Crucial Step: Perform High-Vacuum Distillation (0.5–1.0 mmHg) to separate the product from unreacted acetophenone. Collect the fraction boiling at ~150°C (0.5 mmHg).

Analytical Validation (Self-Validating System)

To confirm the identity and purity of the synthesized intermediate, the following analytical controls must be met.

5.1 Quality Control Parameters

Test	Method	Acceptance Criteria
Purity	HPLC (C18, ACN/Water)	> 97.0% (Area %)
Identity	¹ H-NMR (CDCl ₃)	Distinct singlet at ppm (methylene protons between carbonyls).
Enol Content	¹ H-NMR	-keto esters exist in keto-enol equilibrium. Expect ~5-15% enol form (singlet at ppm for OH).
Residual Solvent	GC-Headspace	< 5000 ppm (Ethanol/Toluene)

5.2 Differential Scanning Calorimetry (DSC)

If the product solidifies, DSC is the gold standard for MP determination, superior to capillary tubes for waxy solids.

- Protocol: Heat from
to
at
.
• Expected Endotherm: Sharp peak onset between
. Broad peaks indicate solvent occlusion or impurities.

Applications in Drug Discovery

Ethyl 3-(3,4-dimethylphenyl)-3-oxopropanoate serves as a "chassis" molecule for scaffold diversification:

- Quinolone Antibiotics: Cyclization with triethyl orthoformate and amines yields the quinolone core. The 3,4-dimethyl group provides specific hydrophobic interactions in the bacterial DNA gyrase binding pocket.
- Pyrazoles: Condensation with hydrazines yields pyrazole derivatives, often screened for anti-inflammatory (COX-2 inhibition) activity.

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 7170, Ethyl benzoylacetate. Retrieved from [\[Link\]](#)
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Sources

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